

Synthesis and purification of Lithium bis(fluorosulfonyl)imide for battery electrolytes

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An In-depth Technical Guide to the Synthesis and Purification of **Lithium Bis(fluorosulfonyl)imide** (LiFSI) for Battery Electrolytes

Introduction

Lithium bis(fluorosulfonyl)imide (LiFSI) is an advanced electrolyte salt that is rapidly gaining prominence in the field of lithium-ion and next-generation batteries.[1] It is considered a promising alternative to the conventional lithium hexafluorophosphate (LiPF₆) salt due to its superior properties, including higher ionic conductivity, excellent thermal and chemical stability, and better resistance to hydrolysis.[2][3] High-purity LiFSI is crucial for enhancing the performance, lifetime, and safety of batteries, particularly in high-voltage and fast-charging systems.[1][2] The synthesis and subsequent purification of LiFSI to battery-grade levels (>99.9%) are critical processes that involve multiple steps to remove various impurities that can degrade battery performance.[4]

This technical guide provides a comprehensive overview of the common synthesis routes and purification methods for LiFSI, complete with experimental protocols, quantitative data, and process visualizations for researchers and professionals in battery material development.

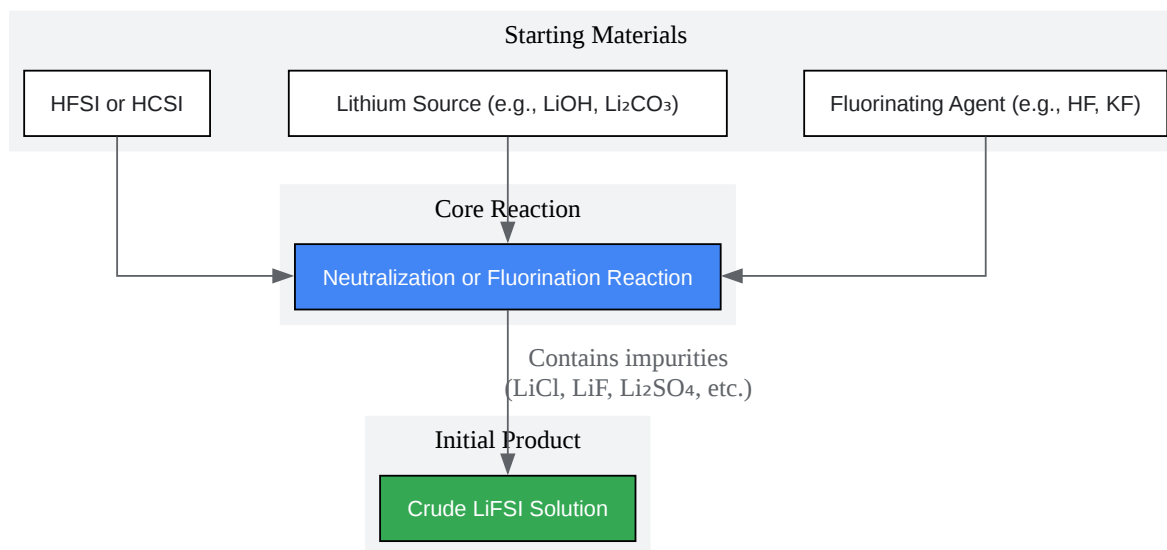
Synthesis of Lithium Bis(fluorosulfonyl)imide (LiFSI)

The industrial production of LiFSI can be achieved through several synthetic pathways. The choice of method often depends on factors such as raw material availability, cost, safety considerations, and the desired purity of the final product.

Common Synthesis Routes

- **Neutralization of Hydrogen Bis(fluorosulfonyl)imide (HFSI):** This is a widely used commercial method where HFSI is neutralized with a lithium base, such as lithium carbonate (Li_2CO_3) or lithium hydroxide (LiOH), typically in an aqueous solution.^{[5][6]} The resulting LiFSI solution contains various salt impurities from the neutralization of acids present in the crude HFSI, which are subsequently removed during purification.^[5]
- **Fluorination of Bis(chlorosulfonyl)imide (HCSI):** This route involves the reaction of bis(chlorosulfonyl)imide, as a starting material, with a fluorinating agent. The resulting intermediate is then treated with an alkaline reagent and a lithium base to produce LiFSI.^[7] This method can achieve high yield and purity by avoiding separate purification and concentration steps for the intermediate.^[7]
- **Reaction of Fluorosulfonamide:** In this multi-step process, lithium fluorosulfonamide is first prepared. Sulfuryl fluoride is then introduced into a solution of lithium fluorosulfonamide in the presence of an acid-binding agent to form a bis(fluorosulfonyl)imide ammonium salt. This salt is then converted to the lithium salt through ion exchange and subsequent reactions.^[8]
- **Metathesis (Ion Exchange) Reaction:** This method involves a salt metathesis reaction between an alkali metal salt of bis(fluorosulfonyl)imide, such as potassium bis(fluorosulfonyl)imide (KFSI), and a lithium salt like lithium perchlorate (LiClO_4) or lithium tetrafluoroborate (LiBF_4) in an organic solvent like acetonitrile.^{[9][10]}

The following diagram illustrates a generalized workflow for the synthesis of LiFSI, highlighting the key stages from raw materials to the crude product.



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A generalized workflow for the synthesis of crude LiFSI.

Experimental Protocol: Synthesis via Neutralization of HFSI

This protocol describes a common laboratory-scale synthesis of LiFSI.

- **Preparation:** A purified solution of hydrogen bis(fluorosulfonyl)imide (HFSI) is prepared in deionized water.
- **Neutralization:** A lithium base, such as lithium carbonate (Li_2CO_3) or lithium hydroxide (LiOH), is slowly added to the HFSI solution while stirring. The reaction is typically carried out at a controlled temperature to manage heat generation.[6]
- **Filtration:** During the neutralization process, impurities from the crude HFSI are converted into their corresponding lithium salts (e.g., Li_2SO_4 , LiCl , LiF).[5] Many of these salts are insoluble in the aqueous LiFSI solution and can be removed by filtration.[6]

- Concentration: The water is removed from the filtrate, often under vacuum, to yield the crude LiFSI product, which will then undergo further purification.[\[6\]](#)

Purification of Battery-Grade LiFSI

The purity of LiFSI is critical for the performance and cycle life of lithium-ion batteries.[\[4\]](#)

Impurities such as other metal ions, halides (especially chloride), sulfates, and residual moisture or organic solvents can lead to side reactions, corrosion of battery components, and overall performance degradation.[\[5\]](#)[\[11\]](#)[\[12\]](#)

Common Impurities in Crude LiFSI

The primary impurities that must be removed to achieve battery-grade LiFSI include:

- Inorganic Salts: Lithium fluoride (LiF), lithium chloride (LiCl), lithium sulfate (Li_2SO_4), and lithium fluorosulfonate (LiFSO_3).[\[4\]](#)[\[5\]](#)
- Acidic Impurities: Residual hydrogen fluoride (HF) or other acids from the synthesis process.[\[5\]](#)
- Water: Moisture content must be reduced to parts-per-million (ppm) levels.[\[13\]](#)
- Organic Solvents: Residual solvents from synthesis or purification steps.[\[4\]](#)

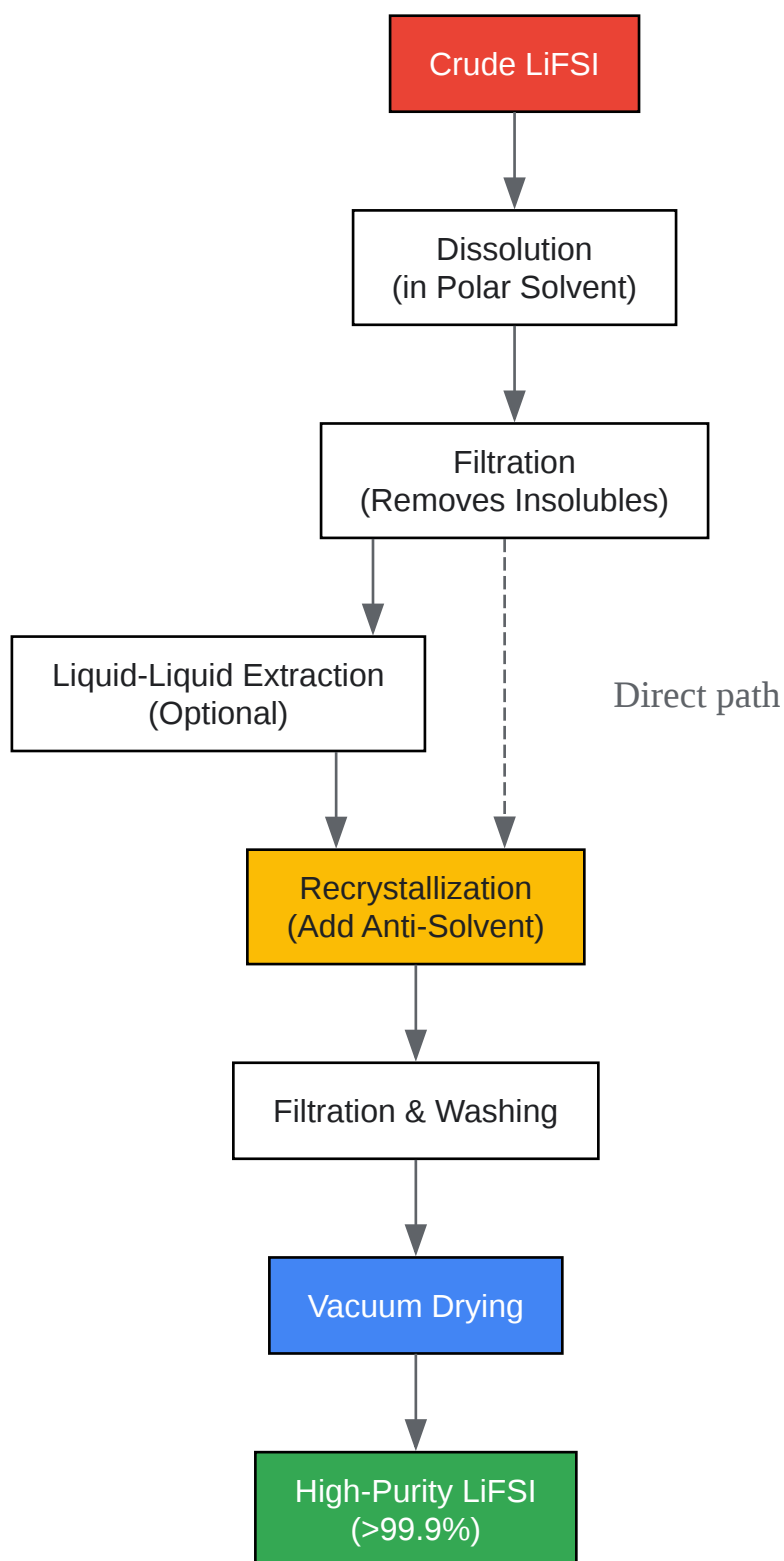
Purification Techniques

A combination of techniques is typically employed to remove the various impurities from crude LiFSI.

- Recrystallization: This is a powerful method for achieving high purity. The crude LiFSI is dissolved in a suitable polar solvent, and then a low-polarity or non-polar solvent is added to induce crystallization of the pure LiFSI, leaving impurities behind in the solvent mixture.[\[8\]](#)[\[14\]](#) The choice of solvents is critical for obtaining high yield and purity.[\[7\]](#)
- Solvent Extraction: Liquid-liquid extraction is used to separate impurities based on their differing solubilities in two immiscible liquid phases. For instance, an aqueous solution of LiFSI can be washed with an organic solvent to remove certain organic-soluble impurities, or LiFSI can be extracted from an aqueous solution into an organic phase.[\[13\]](#)[\[15\]](#)

- **Evaporation:** Techniques like short-path thin-film evaporation are used to concentrate the LiFSI solution under controlled temperature and high vacuum. This method is efficient for removing solvents with a short residence time, which minimizes thermal degradation of the product.[\[13\]](#)[\[15\]](#)
- **Chemical Treatment:** Specific reagents can be used to remove targeted impurities. For example, organic acid anhydrides can be employed to react with and remove residual water without introducing other contaminants.[\[14\]](#)
- **Ion Exchange:** Acidic resin exchange can be used to convert ammonium salts of bis(fluorosulfonyl)imide into the acid form, which is then neutralized with a lithium base to form LiFSI, effectively removing ammonium ions.[\[8\]](#)

The following diagram outlines a typical multi-step purification workflow for crude LiFSI.



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A representative workflow for the purification of LiFSI.

Experimental Protocol: Purification by Recrystallization

This protocol provides a general procedure for purifying LiFSI using a solvent/anti-solvent method.

- **Dissolution:** Dissolve the crude LiFSI product in a suitable organic solvent where it has good solubility (e.g., certain esters, nitriles, or ethers).[\[14\]](#)[\[16\]](#)
- **Filtration:** Filter the resulting solution to remove any insoluble particulate matter.[\[14\]](#)
- **Crystallization:** While stirring, slowly add a low-polarity organic solvent (an "anti-solvent") in which LiFSI is poorly soluble (e.g., dichloromethane, toluene).[\[8\]](#)[\[14\]](#) This will cause the high-purity LiFSI to precipitate out of the solution. The temperature may be lowered (e.g., $\leq 25^{\circ}\text{C}$) to maximize the crystal yield.[\[13\]](#)
- **Isolation:** Collect the precipitated LiFSI crystals by filtration.
- **Washing:** Wash the collected crystals with a small amount of the low-polarity anti-solvent to remove any remaining dissolved impurities.
- **Drying:** Dry the purified LiFSI product under high vacuum at a moderate temperature (e.g., 35°C) to remove all traces of residual solvents.[\[4\]](#) The final product should be a fine, white powder.

Data Presentation: Properties and Purity

The following tables summarize key properties and typical purity data for battery-grade LiFSI.

Table 1: Physicochemical Properties of LiFSI

Property	Value	References
Chemical Formula	$\text{LiN}(\text{SO}_2\text{F})_2$	[17]
Appearance	White to almost white powder	[17]
Melting Point	124 - 145 °C	[17][18]
Purity (Assay)	≥ 99.9% (trace metals basis)	
Solubility	Soluble in water and common organic carbonate and ether solvents	[17]

Table 2: Typical Impurity Levels in Crude vs. Purified LiFSI

Impurity	Crude LiFSI Concentration	Battery-Grade LiFSI Specification	References
Water (H_2O)	> 3000 ppm	< 10 - 20 ppm	[4][19]
Chloride (Cl^-)	Variable, can be high	< 1 ppm	[5]
Sulfate (SO_4^{2-})	Variable	Low ppm levels	[5]
Reactive Solvents (e.g., alcohols)	> 1000 ppm	< 10 ppm (ideally 0 ppm)	[4][19]

Conclusion

The synthesis and purification of **lithium bis(fluorosulfonyl)imide** are multi-faceted processes that are fundamental to its successful application in high-performance lithium-ion batteries. While various synthetic routes exist, achieving the ultra-high purity required for battery applications necessitates rigorous and carefully controlled purification steps to remove detrimental inorganic and organic impurities.[2] Recrystallization, solvent extraction, and advanced drying techniques are key to producing battery-grade LiFSI with low moisture and impurity content. As the demand for better batteries continues to grow, further advancements in efficient and cost-effective synthesis and purification processes will be critical for the widespread adoption of LiFSI as a next-generation electrolyte salt.[3]

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References

- 1. arkema.com [arkema.com]
- 2. chargedevs.com [chargedevs.com]
- 3. researchgate.net [researchgate.net]
- 4. US10967295B2 - Processes for removing reactive solvent from lithium bis(fluorosulfonyl)imide (LiFSI) using organic solvents that are stable toward anodes in lithium-ion and lithium-metal batteries - Google Patents [patents.google.com]
- 5. patents.justia.com [patents.justia.com]
- 6. WO2020100115A1 - Processes for removing reactive solvent from lithium bis(fluorosulfonyl)imide (lfsi) using organic solvents that are stable toward anodes in lithium-ion and lithium-metal batteries - Google Patents [patents.google.com]
- 7. KR101718292B1 - Novel method for preparing lithium bis(fluorosulfonyl)imide - Google Patents [patents.google.com]
- 8. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 9. nrc-publications.canada.ca [nrc-publications.canada.ca]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. WO2018104675A1 - Method for drying and purifying lfsi - Google Patents [patents.google.com]
- 14. CN106976849B - Purification method of lithium bis (fluorosulfonyl) imide - Google Patents [patents.google.com]
- 15. patents.justia.com [patents.justia.com]
- 16. Purification method of lithium bis(fluorosulfonyl)imide - Eureka | Patsnap [eureka.patsnap.com]

- 17. High-Purity Lifsi – Lithium Salt Electrolyte Material for Advanced Energy Storage Systems - RODEXSTONE.COM [rodexstone.com]
- 18. Lithium Bis(fluorosulfonyl)imide: Synthesis and properties_Chemicalbook [chemicalbook.com]
- 19. US20210178288A1 - Processes For Removing Reactive Solvent From Lithium Bis(Fluorosulfonyl)Imide (LiFSI) Using Organic Solvents That Are Stable Toward Anodes In Lithium-Ion And Lithium-Metal Batteries - Google Patents [patents.google.com]
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